

7-Hydroxywarfarin-d5 chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Hydroxywarfarin-d5

Cat. No.: B602753

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An In-depth Technical Guide to **7-Hydroxywarfarin-d5**

Introduction

7-Hydroxywarfarin-d5 is the deuterium-labeled analogue of 7-Hydroxywarfarin, a primary metabolite of the widely used anticoagulant, Warfarin.[1][2] The incorporation of five deuterium atoms on the phenyl ring provides a stable isotopic signature, making it an invaluable tool in analytical and pharmacokinetic research.[1] Primarily, it serves as an internal standard for the precise quantification of 7-Hydroxywarfarin in biological matrices using mass spectrometry-based assays, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).[1] Its use significantly enhances the accuracy and reliability of therapeutic drug monitoring and metabolic studies of Warfarin.[1]

Chemical Properties and Structure

7-Hydroxywarfarin-d5 is a synthetic compound characterized by a coumarin core structure, identical to its non-labeled counterpart, except for the isotopic labeling. The deuterium atoms are located on the phenyl group, which minimizes the potential for kinetic isotope effects during metabolic processes while providing a distinct mass difference for spectrometric analysis.

Chemical Structure:

The IUPAC name for **7-Hydroxywarfarin-d5** is 4,7-dihydroxy-3-(3-oxo-1-(phenyl-d5)butyl)-2H-chromen-2-one.[1]

Quantitative Chemical Data

The key chemical properties of **7-Hydroxywarfarin-d5** are summarized in the table below for easy reference.

| Property | Value | References |
|-------------------|---|------------|
| CAS Number | 94820-65-2 | [1][2][3] |
| Molecular Formula | C ₁₉ H ₁₁ D ₅ O ₅ | [1][2][3] |
| Molecular Weight | 329.36 g/mol | [2][3] |
| Appearance | White to off-white solid | [2] |
| Purity | ≥98% | [3] |

Solubility and Storage

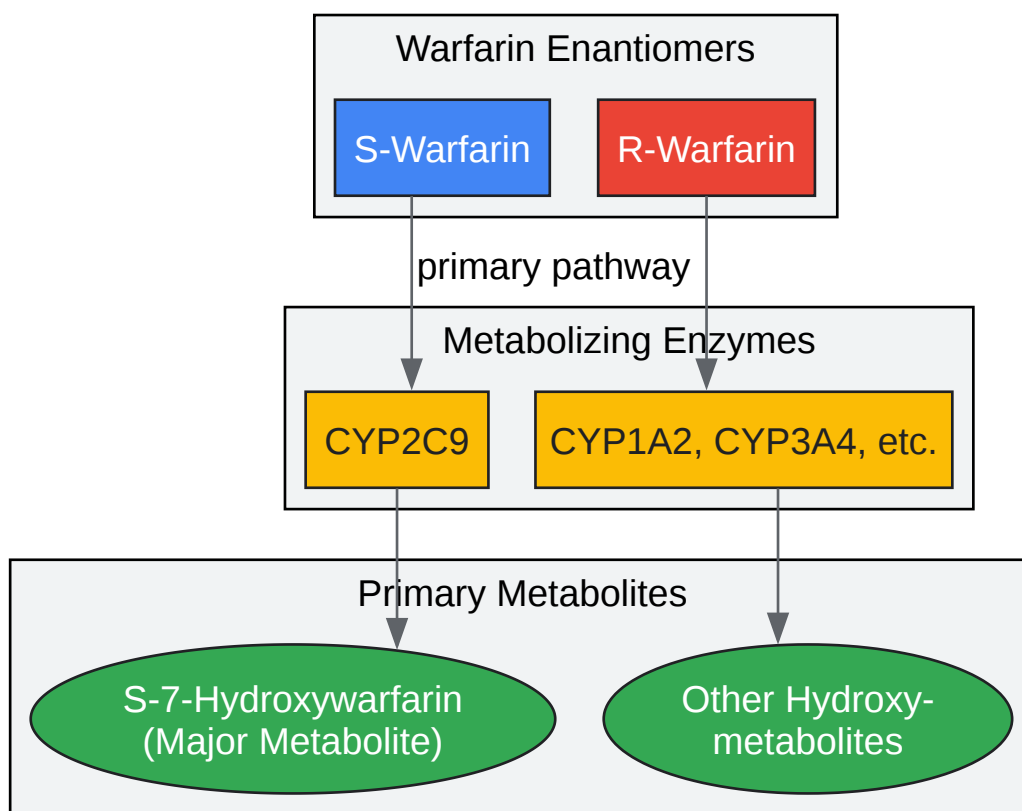
Proper handling and storage are critical to maintain the integrity of the compound.

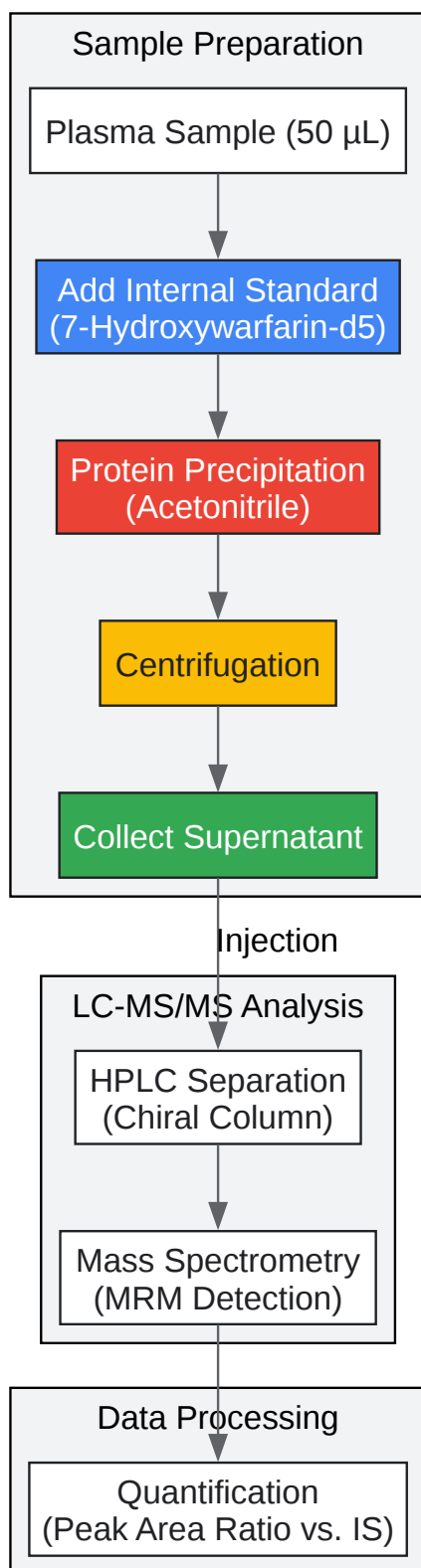
| Parameter | Details | References |
|----------------------|--|------------|
| Solubility | DMSO: 100 mg/mL (303.62 mM) | [2] |
| Storage (Solid) | -20°C, sealed, away from moisture | [2] |
| Storage (In Solvent) | -80°C for up to 6 months; -20°C for up to 1 month | [2] |

Biological Context: Warfarin Metabolism

Warfarin is administered as a racemic mixture of R- and S-enantiomers. The S-enantiomer is significantly more potent and is primarily metabolized by the cytochrome P450 enzyme, CYP2C9.[4][5] The major metabolic pathway is hydroxylation, leading to the formation of S-7-hydroxywarfarin, which is the most abundant metabolite found in human plasma.[4][6] The quantification of this metabolite is crucial for understanding the metabolic capacity of patients

and for investigating drug-drug interactions.[7] **7-Hydroxywarfarin-d5** is used as an internal standard in studies that investigate this metabolic pathway.[1]





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References

- 1. veeprho.com [veeprho.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. immunomart.com [immunomart.com]
- 4. Hydroxywarfarin Metabolites Potently Inhibit CYP2C9 Metabolism of S-Warfarin - PMC [pmc.ncbi.nlm.nih.gov]
- 5. CYP2C9-catalyzed metabolism of S-warfarin to 7-hydroxywarfarin in vivo and in vitro in chimeric mice with humanized liver - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Metabolism of R- and S-Warfarin by CYP2C19 into Four Hydroxywarfarins - PMC [pmc.ncbi.nlm.nih.gov]
- 7. A chiral HPLC-MS/MS method for simultaneous quantification of warfarin enantiomers and its major hydroxylation metabolites of CYP2C9 and CYP3A4 in human plasma - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [7-Hydroxywarfarin-d5 chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b602753#7-hydroxywarfarin-d5-chemical-properties-and-structure\]](https://www.benchchem.com/product/b602753#7-hydroxywarfarin-d5-chemical-properties-and-structure)

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